

Spectroscopic Characterization of 2-amino-N-(2-hydroxyethyl)acetamide: A Technical Guide

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Compound of Interest

Compound Name: 2-amino-N-(2-hydroxyethyl)acetamide

CAS No.: 75007-28-2

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This technical guide provides an in-depth analysis of the spectroscopic data for the bifunctional organic compound, **2-amino-N-(2-hydroxyethyl)acetamide**. As a molecule incorporating primary amine, secondary amide, and primary alcohol functional groups, its characterization through nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) reveals a distinct spectral fingerprint. This document is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of the structural elucidation of this and similar molecules.

Molecular Structure and Functional Group Analysis

2-amino-N-(2-hydroxyethyl)acetamide, also known as N-(2-hydroxyethyl)glycinamide, possesses a simple yet versatile structure. The interplay of its functional groups dictates its chemical behavior and is the foundation for interpreting its spectroscopic data. Understanding the electronic environment of each atom is crucial for predicting and assigning spectral features.

Figure 1: Molecular structure of **2-amino-N-(2-hydroxyethyl)acetamide** highlighting its key functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. Due to the lack of readily available experimental spectra for **2-amino-N-(2-hydroxyethyl)acetamide**, the following predictions are based on established chemical shift principles and data from analogous compounds such as N-(2-hydroxyethyl)acetamide and 2-aminoacetamide.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for each unique proton environment. The integration of these signals will correspond to the number of protons in that environment.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
H ₂ N-	~1.5 - 2.5	Singlet (broad)	-	Chemical shift is concentration and solvent dependent; exchanges with D ₂ O.
-C(=O)CH ₂ -NH ₂	~3.3 - 3.5	Singlet	-	Alpha to both a carbonyl and an amine group, leading to a downfield shift.
-NH-CH ₂ -	~3.4 - 3.6	Triplet	~5-6	Coupled to the adjacent -CH ₂ -OH protons.
-CH ₂ -OH	~3.6 - 3.8	Triplet	~5-6	Coupled to the adjacent -NH-CH ₂ - protons.
-OH	~2.0 - 4.0	Singlet (broad)	-	Chemical shift is highly variable and depends on solvent, concentration, and temperature; exchanges with D ₂ O.
-C(=O)NH-	~7.0 - 8.0	Triplet (broad)	~5-6	Amide proton signal is often broad due to quadrupole broadening and restricted

rotation. Coupled to the adjacent -NH-CH₂- protons.

Rationale for Predictions:

- The protons of the primary amine (-NH₂) are expected to be broad and their chemical shift is highly dependent on the solvent and concentration.
- The methylene protons adjacent to the carbonyl and amine groups (-C(=O)CH₂-NH₂) are deshielded by both electron-withdrawing groups, placing their signal in the 3.3-3.5 ppm range.
- The two methylene groups of the hydroxyethyl moiety will appear as triplets due to coupling with each other. The methylene group attached to the nitrogen (-NH-CH₂-) will be slightly upfield compared to the one attached to the hydroxyl group (-CH₂-OH) due to the stronger deshielding effect of the oxygen atom.
- The amide proton (-C(=O)NH-) is significantly deshielded and is expected to appear far downfield. Its broadness is a characteristic feature.
- The hydroxyl proton (-OH) signal is also broad and its position is variable.

¹³C NMR Spectroscopy

The carbon NMR spectrum will provide information on the number of unique carbon environments and their electronic nature.

Carbon Assignment	Predicted Chemical Shift (ppm)	Notes
-C(=O)CH ₂ -NH ₂	~45 - 50	Shielded by the amino group but deshielded by the carbonyl.
-NH-CH ₂ -	~42 - 47	Attached to a nitrogen atom.
-CH ₂ -OH	~60 - 65	Attached to an oxygen atom, resulting in a significant downfield shift.
-C=O	~170 - 175	Carbonyl carbon of a secondary amide.

Rationale for Predictions:

- The carbonyl carbon (-C=O) of the amide will be the most downfield signal due to the strong deshielding effect of the double-bonded oxygen.
- The carbon atom of the methylene group attached to the hydroxyl group (-CH₂-OH) will be significantly deshielded by the electronegative oxygen.
- The remaining two methylene carbons will be in the aliphatic region, with their specific shifts influenced by the adjacent nitrogen and carbonyl groups.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity	Functional Group
N-H Stretch (Amine)	3300 - 3500	Medium (two bands)	Primary Amine
N-H Stretch (Amide)	3250 - 3400	Medium	Secondary Amide
O-H Stretch (Alcohol)	3200 - 3600	Strong, Broad	Alcohol
C-H Stretch (Aliphatic)	2850 - 3000	Medium	Methylene
C=O Stretch (Amide I)	1630 - 1680	Strong	Secondary Amide
N-H Bend (Amine)	1590 - 1650	Medium to Strong	Primary Amine
N-H Bend (Amide II)	1510 - 1570	Medium to Strong	Secondary Amide
C-N Stretch	1000 - 1250	Medium	Amine and Amide
C-O Stretch	1000 - 1260	Strong	Primary Alcohol

Interpretation of the IR Spectrum:

The IR spectrum will be dominated by a broad and intense absorption in the 3200-3600 cm⁻¹ region, which is a composite of the N-H stretches of the primary amine and secondary amide, as well as the O-H stretch of the alcohol. The presence of two distinct bands for the primary amine N-H stretch may be observed. The strong carbonyl (C=O) stretch of the amide (Amide I band) will be a prominent feature around 1650 cm⁻¹. The N-H bending vibrations of the amine and the amide (Amide II band) will appear in the 1500-1650 cm⁻¹ region. The fingerprint region (below 1500 cm⁻¹) will contain a complex pattern of C-N and C-O stretching and various bending vibrations.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

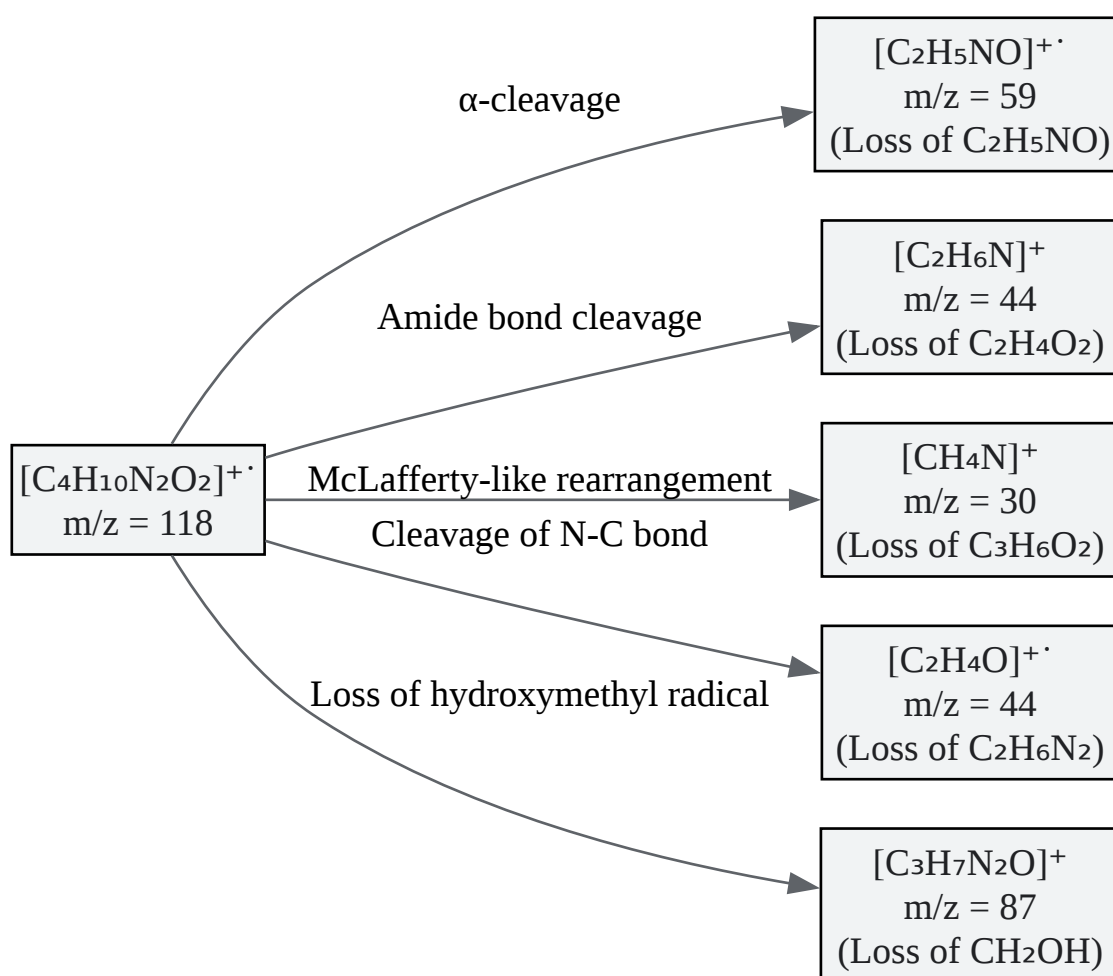
Predicted Molecular Ion:

- Molecular Formula: C₄H₁₀N₂O₂

- Molecular Weight: 118.13 g/mol
- Expected Molecular Ion Peak (M^+): $m/z = 118$

Predicted Fragmentation Pathway:

The fragmentation of **2-amino-N-(2-hydroxyethyl)acetamide** in an electron ionization (EI) mass spectrometer is expected to proceed through several characteristic pathways initiated by the ionization of lone pair electrons on the nitrogen or oxygen atoms.



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Figure 2: Predicted major fragmentation pathways for **2-amino-N-(2-hydroxyethyl)acetamide** in mass spectrometry.

Key Predicted Fragments:

- $m/z = 87$: Loss of the hydroxymethyl radical ($\bullet\text{CH}_2\text{OH}$) from the molecular ion.
- $m/z = 74$: Cleavage of the C-C bond adjacent to the carbonyl group.
- $m/z = 58$: Cleavage of the amide C-N bond.
- $m/z = 44$: Can result from several fragmentation pathways, including cleavage of the ethylamine linkage or the acetamide group.
- $m/z = 30$: A common fragment for primary amines, corresponding to $[\text{CH}_2\text{NH}_2]^+$.

Experimental Methodologies

To obtain the actual spectroscopic data for **2-amino-N-(2-hydroxyethyl)acetamide**, the following standard experimental protocols should be followed.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., DMSO- d_6 , D $_2$ O, or CDCl $_3$) in a 5 mm NMR tube. The choice of solvent is critical as it can affect the chemical shifts of exchangeable protons.
- Instrument: A 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters: 32-64 scans, relaxation delay of 1-2 seconds, spectral width of 12-16 ppm.
 - To confirm exchangeable protons (NH $_2$, OH, NH), add a drop of D $_2$ O to the NMR tube and re-acquire the spectrum. The signals corresponding to these protons will disappear or significantly decrease in intensity.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.

- Typical parameters: 1024-4096 scans, relaxation delay of 2-5 seconds, spectral width of 200-240 ppm.
- DEPT (Distortionless Enhancement by Polarization Transfer) experiments (DEPT-90 and DEPT-135) can be performed to differentiate between CH, CH₂, and CH₃ groups.

IR Spectroscopy Protocol

- Sample Preparation:
 - KBr Pellet: Mix a small amount of the solid sample with dry potassium bromide (KBr) powder and press into a thin, transparent pellet.
 - Thin Film: If the sample is a viscous liquid, it can be pressed between two salt plates (e.g., NaCl or KBr).
 - ATR (Attenuated Total Reflectance): Place a small amount of the sample directly on the ATR crystal.
- Instrument: A Fourier Transform Infrared (FTIR) spectrometer.
- Acquisition:
 - Record a background spectrum of the empty sample compartment or the clean ATR crystal.
 - Record the sample spectrum over the range of 4000-400 cm⁻¹.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Mass Spectrometry Protocol

- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent (e.g., methanol, acetonitrile, or water) to a concentration of approximately 1 mg/mL.
- Instrument: A mass spectrometer with an appropriate ionization source (e.g., Electron Ionization - EI, or Electrospray Ionization - ESI).

- Acquisition:
 - EI-MS: Introduce the sample into the ion source (often via a direct insertion probe or GC inlet). The standard electron energy is 70 eV.
 - ESI-MS: Infuse the sample solution into the ESI source at a flow rate of 5-10 $\mu\text{L}/\text{min}$. The analysis can be performed in both positive and negative ion modes.
 - Acquire the mass spectrum over a suitable m/z range (e.g., 20-200).

Conclusion

The structural elucidation of **2-amino-N-(2-hydroxyethyl)acetamide** can be comprehensively achieved through a combination of NMR, IR, and mass spectrometry. This guide provides a detailed prediction of the expected spectroscopic data based on the known effects of its constituent functional groups and data from analogous molecules. The outlined experimental protocols serve as a standard for obtaining high-quality spectra for this compound. The synergistic interpretation of these diverse spectroscopic techniques provides a self-validating system for confirming the identity and purity of **2-amino-N-(2-hydroxyethyl)acetamide**, which is essential for its application in research and development.

References

- At the time of this writing, a comprehensive, publicly available experimental dataset for **2-amino-N-(2-hydroxyethyl)acetamide** was not found. The predictions and interpretations are based on established principles of organic spectroscopy and data from the following related compounds: N-(2-hydroxyethyl)acetamide: Spectroscopic data available in various databases. 2-aminoacetamide (Glycinamide): Spectroscopic data available from the NIST Chemistry WebBook. General principles of NMR, IR, and MS from standard organic chemistry textbooks.
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